

Application Notes and Protocols: Tetra-o-Cresol Orthosilicate as a Hydraulic Fluid

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Compound of Interest

Compound Name: *TETRA-O-CRESOL*
ORTHOSILICATE

Cat. No.: *B091441*

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These application notes provide a comprehensive overview of the potential use of **tetra-o-cresol orthosilicate** as a high-performance hydraulic fluid. Due to its aryloxy-substituted silicate structure, this compound is anticipated to exhibit exceptional thermal and hydrolytic stability, making it a candidate for applications in demanding environments.^[1]

This document outlines the key physical and chemical properties of **tetra-o-cresol orthosilicate**, presents standardized experimental protocols for its evaluation as a hydraulic fluid, and provides a framework for data analysis and interpretation.

Physicochemical Properties and Performance Characteristics

Tetra-o-cresol orthosilicate is a member of the tetra(aryloxy)silane family, characterized by four ortho-cresol groups attached to a central silicon atom via oxygen bridges.^[1] This structure is expected to confer high thermal stability, a wide liquid range, and improved hydrolytic stability compared to alkyl-based silicates.^[1]

The following tables summarize the key performance indicators for a hydraulic fluid and provide a template for presenting experimental data obtained for **tetra-o-cresol orthosilicate**. For

comparative purposes, typical values for a standard mineral oil-based hydraulic fluid (ISO VG 46) are included.

Table 1: Physical Properties

Property	Tetra-o-Cresol Orthosilicate (Expected/Experimental)	Typical ISO VG 46 Mineral Oil	ASTM Test Method
Appearance	Clear, amber liquid	Clear, light-colored liquid	Visual
Density @ 15°C (kg/m ³)	Data to be determined	~870	ASTM D1298
Kinematic Viscosity @ 40°C (cSt)	Data to be determined	46	ASTM D445[2][3][4][5][6]
Kinematic Viscosity @ 100°C (cSt)	Data to be determined	6.8	ASTM D445[2][3][4][5][6]
Viscosity Index	Data to be determined	>95	ASTM D2270[7][8][9][10][11]
Pour Point (°C)	Data to be determined	<-20	ASTM D97[12][13][14][15][16]
Flash Point, Cleveland Open Cup (°C)	Data to be determined	>210	ASTM D92[17][18][19][20][21]
Autoignition Temperature (°C)	Data to be determined	>300	ASTM E659

Table 2: Chemical and Performance Properties

Property	Tetra-o-Cresol Orthosilicate (Expected/Experimental)	Typical ISO VG 46 Mineral Oil	ASTM Test Method
Acid Number (mg KOH/g)	Data to be determined	<0.5	ASTM D664[22][23] [24][25]
Water Content (ppm)	Data to be determined	<100	ASTM D6304[26][27] [28][29][30]
Foaming Tendency/Stability (ml)	Data to be determined	Seq I: 20/0, Seq II: 50/0, Seq III: 20/0	ASTM D892[1][31][32] [33][34]
Hydrolytic Stability	Data to be determined	Stable	ASTM D2619[35][36] [37][38][39]
Water Separability (Demulsibility)	Data to be determined	40-40-0 (30 min)	ASTM D1401[40][41] [42][43][44]
Bulk Modulus (GPa)	Data to be determined	~1.8	(Requires specialized equipment)

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on established ASTM standards and should be adapted as necessary for the specific properties of **tetra-o-cresol orthosilicate**.

Viscosity Measurement

Objective: To determine the kinematic viscosity of **tetra-o-cresol orthosilicate** at 40°C and 100°C and calculate the Viscosity Index.

Method: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.[2][3][4][5][6]

Procedure:

- Select a calibrated glass capillary viscometer appropriate for the expected viscosity range.
- Charge the viscometer with the **tetra-o-cresol orthosilicate** sample.
- Place the viscometer in a constant temperature bath maintained at $40^{\circ}\text{C} \pm 0.02^{\circ}\text{C}$.
- Allow the sample to reach thermal equilibrium (at least 30 minutes).
- Measure the time it takes for the fluid to flow between two marked points on the viscometer.
- Repeat the measurement to ensure reproducibility.
- Calculate the kinematic viscosity by multiplying the flow time by the viscometer calibration constant.
- Repeat steps 3-7 with the bath temperature maintained at $100^{\circ}\text{C} \pm 0.02^{\circ}\text{C}$.
- Calculate the Viscosity Index using the kinematic viscosity values at 40°C and 100°C according to ASTM D2270.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Thermal Stability Evaluation

Objective: To determine the flash point and fire point of **tetra-o-cresol orthosilicate**.

Method: ASTM D92 - Standard Test Method for Flash and Fire Points by Cleveland Open Cup Tester.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Procedure:

- Fill the Cleveland open cup with the **tetra-o-cresol orthosilicate** sample to the filling mark.
- Heat the sample at a specified, constant rate.
- At regular temperature intervals, pass a small test flame across the surface of the liquid.
- The flash point is the lowest temperature at which the vapors above the liquid ignite momentarily.
- Continue heating the sample after the flash point is determined.

- The fire point is the temperature at which the vapors ignite and sustain burning for at least 5 seconds.

Hydrolytic Stability Assessment

Objective: To evaluate the resistance of **tetra-o-cresol orthosilicate** to hydrolysis in the presence of water.

Method: ASTM D2619 - Standard Test Method for Hydrolytic Stability of Hydraulic Fluids (Beverage Bottle Method).[\[35\]](#)[\[36\]](#)[\[37\]](#)[\[38\]](#)[\[39\]](#)

Procedure:

- Place 75 g of **tetra-o-cresol orthosilicate**, 25 g of distilled water, and a polished copper strip into a pressure-type beverage bottle.
- Seal the bottle and place it in an oven at 93°C for 48 hours, rotating it end-over-end.
- After cooling, separate the fluid and water layers.
- Measure the weight change of the copper strip.
- Determine the acid number of the fluid layer according to ASTM D664.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)
- Determine the acidity of the water layer.
- Observe and record the appearance of the copper strip.

Material Compatibility Testing

Objective: To assess the compatibility of **tetra-o-cresol orthosilicate** with common elastomers and metals used in hydraulic systems.

Method: Based on principles from ASTM D471 (Effect of Liquids on Rubber) and general immersion testing for metals.

Procedure for Elastomers:

- Prepare standard test specimens of selected elastomers (e.g., Nitrile, Viton, EPDM).

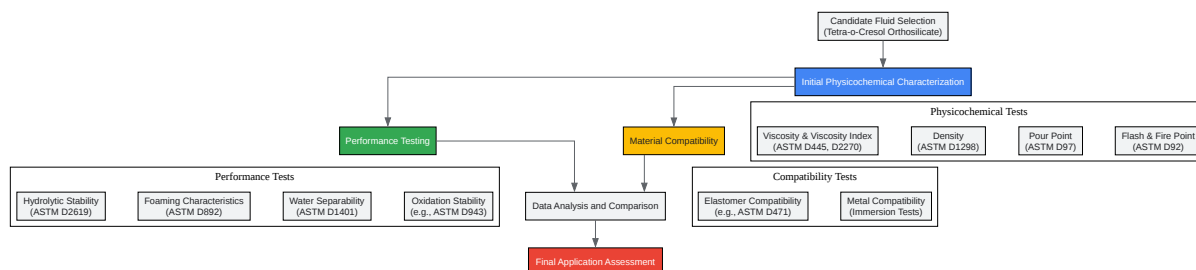
- Measure the initial mass, volume, and hardness of the specimens.
- Immerse the specimens in **tetra-o-cresol orthosilicate** in a sealed container.
- Heat the container to a specified temperature (e.g., 100°C) for a set duration (e.g., 168 hours).
- After exposure, remove the specimens, clean them, and re-measure their mass, volume, and hardness.
- Calculate the percentage change in each property to determine compatibility.

Procedure for Metals:

- Prepare test coupons of various metals (e.g., steel, copper, aluminum).
- Clean and weigh the coupons.
- Immerse the coupons in **tetra-o-cresol orthosilicate** at an elevated temperature for a specified duration.
- After exposure, remove, clean, and re-weigh the coupons.
- Observe for any signs of corrosion or discoloration.

Visualizations

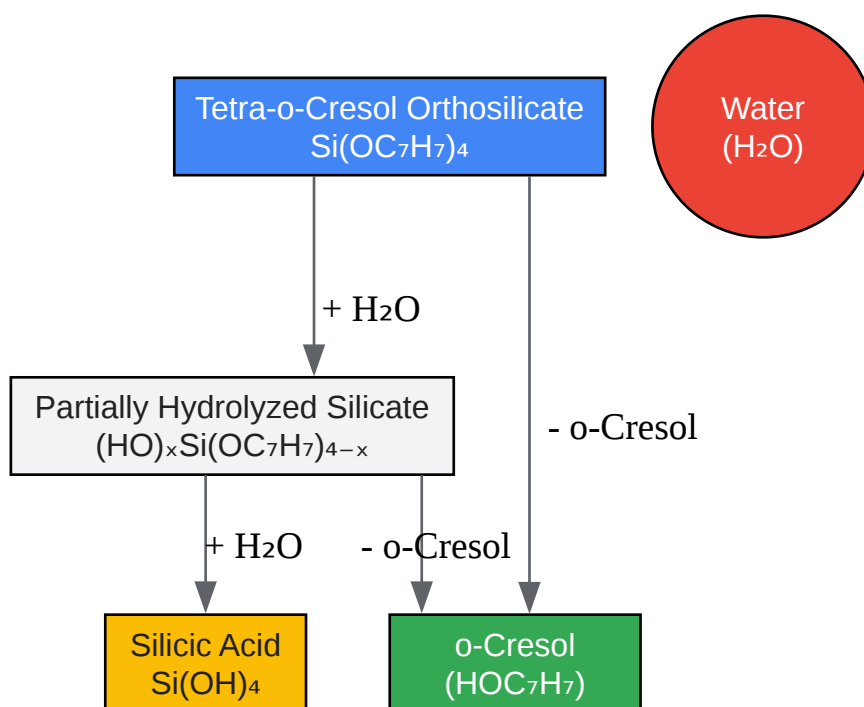
Logical Workflow for Hydraulic Fluid Evaluation



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Caption: Logical workflow for the comprehensive evaluation of a candidate hydraulic fluid.

Hydrolysis of Tetra-o-Cresol Orthosilicate



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Caption: Postulated hydrolysis pathway of **tetra-o-cresol orthosilicate** in the presence of water.

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